

# Cyclohexylboronic Acid Pinacol Ester: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 2-(Cyclohexyloxy)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane

CAS No.: 96649-78-4

Cat. No.: B1365261

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## Introduction: The Versatile Role of Cyclohexylboronic Acid Pinacol Ester in Modern Synthesis

In the landscape of contemporary organic chemistry, particularly within pharmaceutical and materials science research, the Suzuki-Miyaura cross-coupling reaction stands as a cornerstone for the formation of carbon-carbon bonds.<sup>[1][2]</sup> Central to the success and broad applicability of this reaction is the development of stable, effective, and versatile boron-containing reagents. Among these, cyclohexylboronic acid pinacol ester, formally known as 2-cyclohexyl-4,4,5,5-tetramethyl-1,3,2-dioxaborolane, has emerged as a significant building block. Its aliphatic nature, combined with the stability imparted by the pinacol protecting group, makes it an invaluable tool for introducing a cyclohexyl moiety into complex molecular architectures.

This technical guide provides an in-depth exploration of the physical and chemical properties of cyclohexylboronic acid pinacol ester. It is intended for researchers, scientists, and drug development professionals who seek a detailed understanding of this reagent's characteristics, handling, and application. The subsequent sections will delve into its structural attributes, spectroscopic signature, chemical reactivity, and established protocols for its synthesis and use, offering a holistic view grounded in scientific literature and practical insights.

## Core Molecular and Physical Characteristics

Cyclohexylboronic acid pinacol ester is a colorless liquid at room temperature, a physical state that facilitates its handling and dispensing in laboratory settings.[2][3] The incorporation of the pinacol group is a key structural feature, transforming the otherwise unstable cyclohexylboronic acid into a derivative with enhanced stability towards air and moisture, making it amenable to chromatographic purification and long-term storage.[4]

## Structural and Physicochemical Data

A summary of the key physical and chemical properties of cyclohexylboronic acid pinacol ester is presented in the table below. This data is essential for its effective use in synthesis and for ensuring safe laboratory practices.

Property	Value	Reference(s)
IUPAC Name	2-cyclohexyl-4,4,5,5-tetramethyl-1,3,2-dioxaborolane	[5]
CAS Number	87100-15-0	[5]
Molecular Formula	C <sub>12</sub> H <sub>23</sub> BO <sub>2</sub>	[5]
Molecular Weight	210.12 g/mol	[5]
Appearance	Colorless liquid	[2][3]
Boiling Point	244.7 °C at 760 mmHg	
Density	0.93 g/cm <sup>3</sup>	
Solubility	Soluble in common organic solvents (e.g., diethyl ether, THF, dichloromethane).	[6]

## Spectroscopic Profile

The structural elucidation and purity assessment of cyclohexylboronic acid pinacol ester rely on a combination of spectroscopic techniques. The following sections detail the expected

spectroscopic signatures.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the routine characterization of cyclohexylboronic acid pinacol ester.

- $^1\text{H}$  NMR: The proton NMR spectrum is characterized by distinct signals corresponding to the cyclohexyl and pinacol protons. The twelve protons of the four methyl groups on the pinacol ring typically appear as a sharp singlet around  $\delta$  1.2-1.3 ppm.[6] The protons of the cyclohexyl ring will present as a series of multiplets in the upfield region, typically between  $\delta$  1.0 and 1.8 ppm. The methine proton alpha to the boron atom is often obscured by other cyclohexyl signals.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum provides further structural confirmation. The quaternary carbons of the pinacol group are observed around  $\delta$  83 ppm.[6] The methyl carbons of the pinacol group appear at approximately  $\delta$  24-25 ppm.[6] The carbon atoms of the cyclohexyl ring will have signals in the range of  $\delta$  25-40 ppm. The carbon atom directly attached to the boron can be difficult to observe due to quadrupolar relaxation.[7]
- $^{11}\text{B}$  NMR: Boron-11 NMR is a definitive technique for confirming the presence and electronic environment of the boron atom. For tricoordinate boronic esters like the pinacol derivative, a single broad resonance is expected in the range of  $\delta$  30-35 ppm, with  $\text{BF}_3 \cdot \text{OEt}_2$  as the external standard.[6][8]

## Infrared (IR) Spectroscopy

The infrared spectrum of cyclohexylboronic acid pinacol ester displays characteristic absorption bands that confirm the presence of its key functional groups.

Wavenumber ( $\text{cm}^{-1}$ )	Assignment	Intensity
~2850-2950	C-H (aliphatic) stretch	Strong
~1370-1380	B-O stretch	Strong
~1140-1170	C-O stretch	Strong

The strong B-O stretching vibration is a hallmark of boronic esters.[9] The C-H stretching bands confirm the aliphatic nature of the cyclohexyl and pinacol groups.

## Mass Spectrometry (MS)

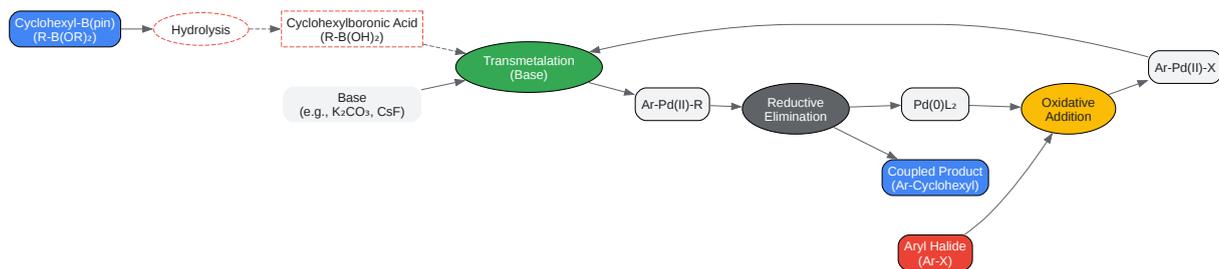
Electron impact mass spectrometry (EI-MS) of cyclohexylboronic acid pinacol ester will show a molecular ion peak ( $M^+$ ) at  $m/z$  210. The fragmentation pattern is expected to involve the loss of alkyl fragments from the cyclohexyl and pinacol moieties. Common fragmentation pathways for boronic esters can be complex, but key fragments may arise from cleavage of the C-B bond or fragmentation of the dioxaborolane ring.[10]

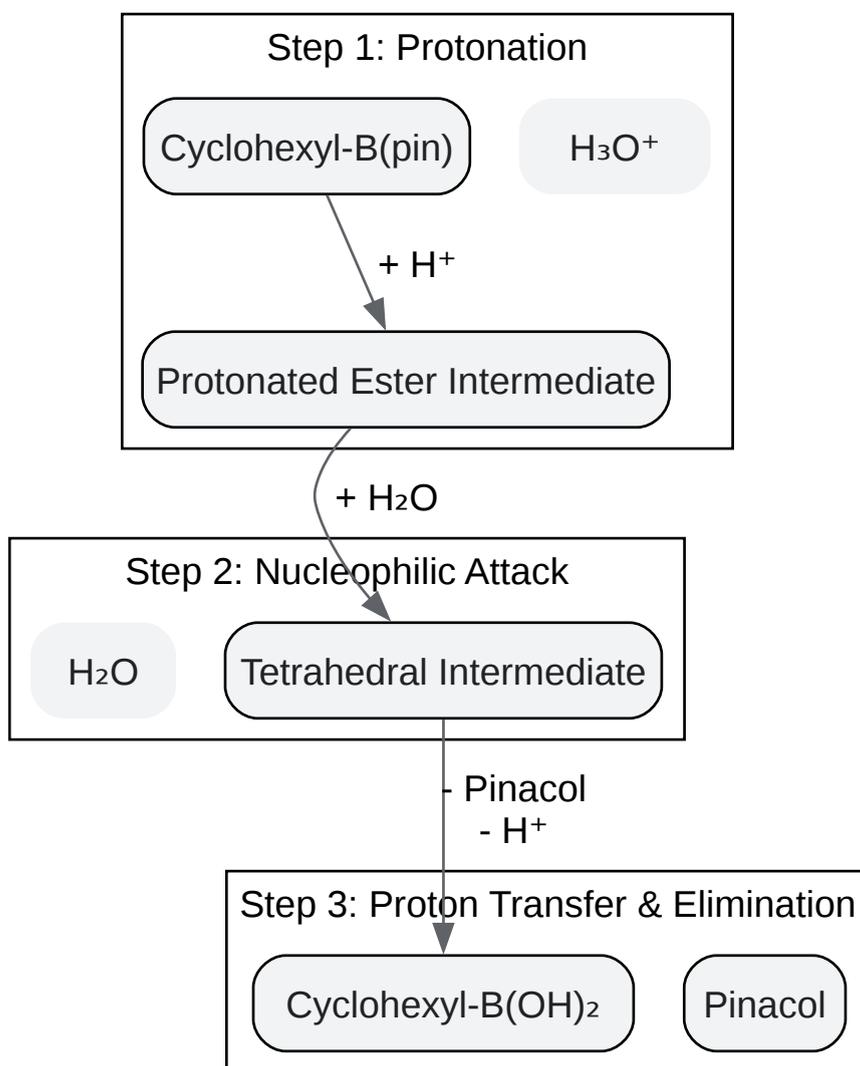
## Chemical Reactivity and Stability

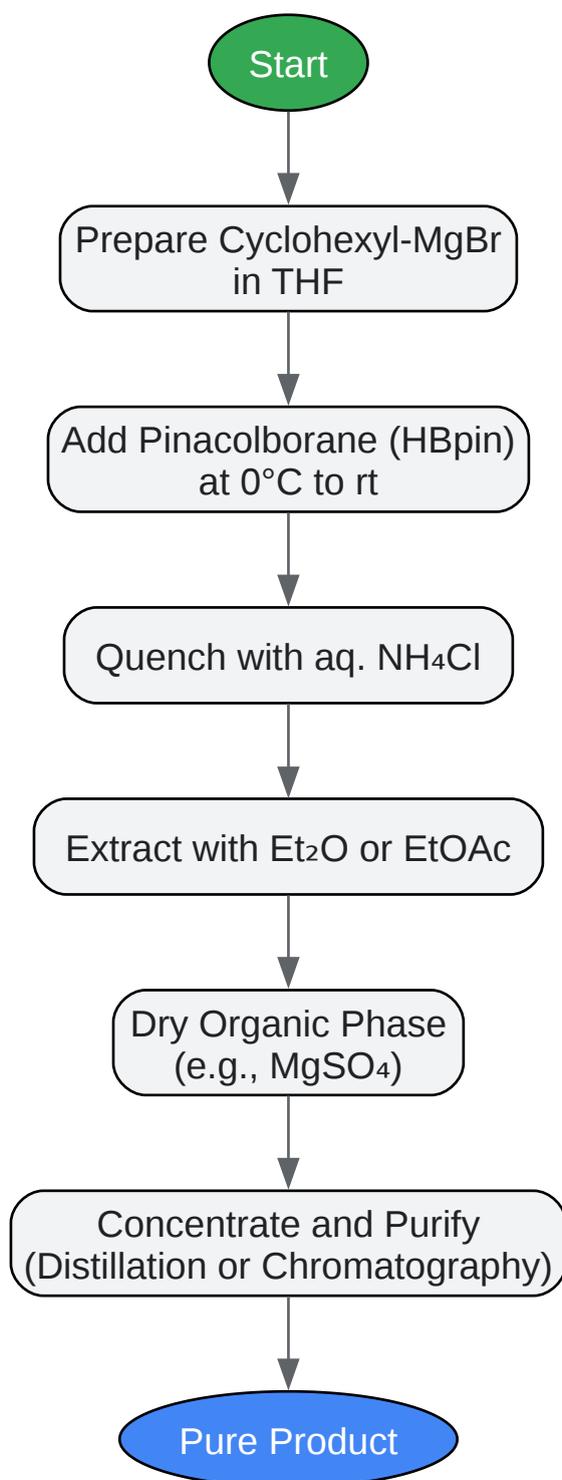
The chemical behavior of cyclohexylboronic acid pinacol ester is dominated by the reactivity of the C-B bond and the stability of the pinacol ester.

## Role in Suzuki-Miyaura Cross-Coupling

Cyclohexylboronic acid pinacol ester is a key participant in the Suzuki-Miyaura cross-coupling reaction, enabling the formation of a  $C(sp^2)-C(sp^3)$  or  $C(sp^3)-C(sp^3)$  bond. The generally accepted catalytic cycle is depicted below. A crucial step in many Suzuki-Miyaura reactions involving boronic esters is the hydrolysis of the ester to the corresponding boronic acid, which is often the active species in the transmetalation step.[11]







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